

Essential Safety and Operational Guide for Handling 4-Amino-3-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Amino-3-nitrobenzaldehyde

Cat. No.: B1281796

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Amino-3-nitrobenzaldehyde**. It is intended for researchers, scientists, and drug development professionals to ensure personal safety and minimize environmental impact.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Appearance
4-Amino-3-nitrobenzaldehyde	51818-99-6	C ₇ H ₆ N ₂ O ₃	166.13 g/mol	Yellow crystalline powder

Hazard Identification and GHS Classification

4-Amino-3-nitrobenzaldehyde is a hazardous substance requiring careful handling. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed[1]
Skin corrosion/irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation[1]
Serious eye damage/eye irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation[1][2][3][4]
Skin sensitization (Category 1)	GHS07	Warning	H317: May cause an allergic skin reaction[2][3][4]
Specific target organ toxicity, single exposure	GHS07	Warning	H335: May cause respiratory irritation[1]
Hazardous to the aquatic environment, long-term	None	-	H412: Harmful to aquatic life with long lasting effects[2][3]

Personal Protective Equipment (PPE)

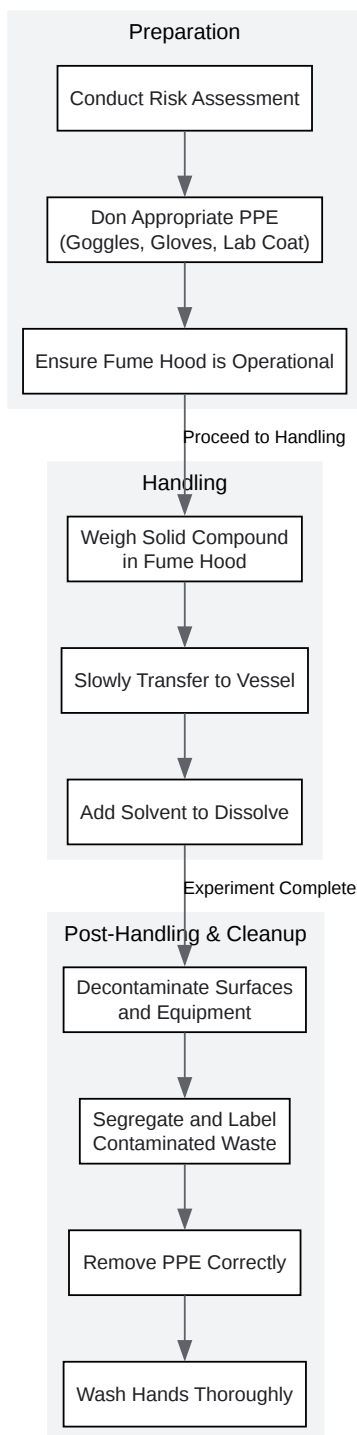
A multi-layered PPE approach is mandatory to minimize exposure.

PPE Category	Specification
Eye Protection	Chemical safety goggles or safety glasses with side-shields are mandatory.[3][5] A face shield is recommended if there is a risk of splashing or dust generation.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) must be worn.[5] Gloves must be inspected before use and changed immediately if contaminated.[2]
Body Protection	A fully buttoned laboratory coat or a chemical-resistant apron is required.[5] For tasks with a higher risk of contamination, disposable sleeves or a solid-front lab coat should be considered.[6]
Respiratory Protection	Work should be conducted in a certified chemical fume hood to minimize inhalation of dust.[5] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator is necessary.[3]

Operational and Handling Protocol

A systematic workflow is essential for safety and to prevent contamination.

Workflow for Handling 4-Amino-3-nitrobenzaldehyde



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Caption: Step-by-step workflow for handling the compound.

Experimental Procedures:

- Weighing: Always weigh the solid compound within a chemical fume hood or a balance enclosure to contain airborne particles.[6] Use anti-static weighing paper.
- Solution Preparation: Conduct all solution preparations within a certified chemical fume hood.[6] Add the solvent to the solid compound slowly to prevent splashing.[6]
- General Handling: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[5] Do not eat, drink, or smoke in laboratory areas.[5]

Emergency Procedures

Immediate action is vital in case of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[2]
Skin Contact	Take off immediately all contaminated clothing.[2] Wash skin with plenty of soap and water.[2] If skin irritation or a rash occurs, get medical advice.[2] Wash contaminated clothing before reuse.[2]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[3] If not breathing, give artificial respiration.[4] Seek medical advice if you feel unwell.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a POISON CENTER or doctor if you feel unwell.[7]

Spill Response:

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area and ensure adequate ventilation.[2]
- Contain Spill: Use dry methods to clean up solid spills. Sweep or vacuum the material, avoiding dust generation.[5] Place the spilled material into a sealed, labeled hazardous waste container.[5]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to your supervisor and the institution's Environmental Health and Safety (EHS) office.[8]

Storage and Disposal Plan

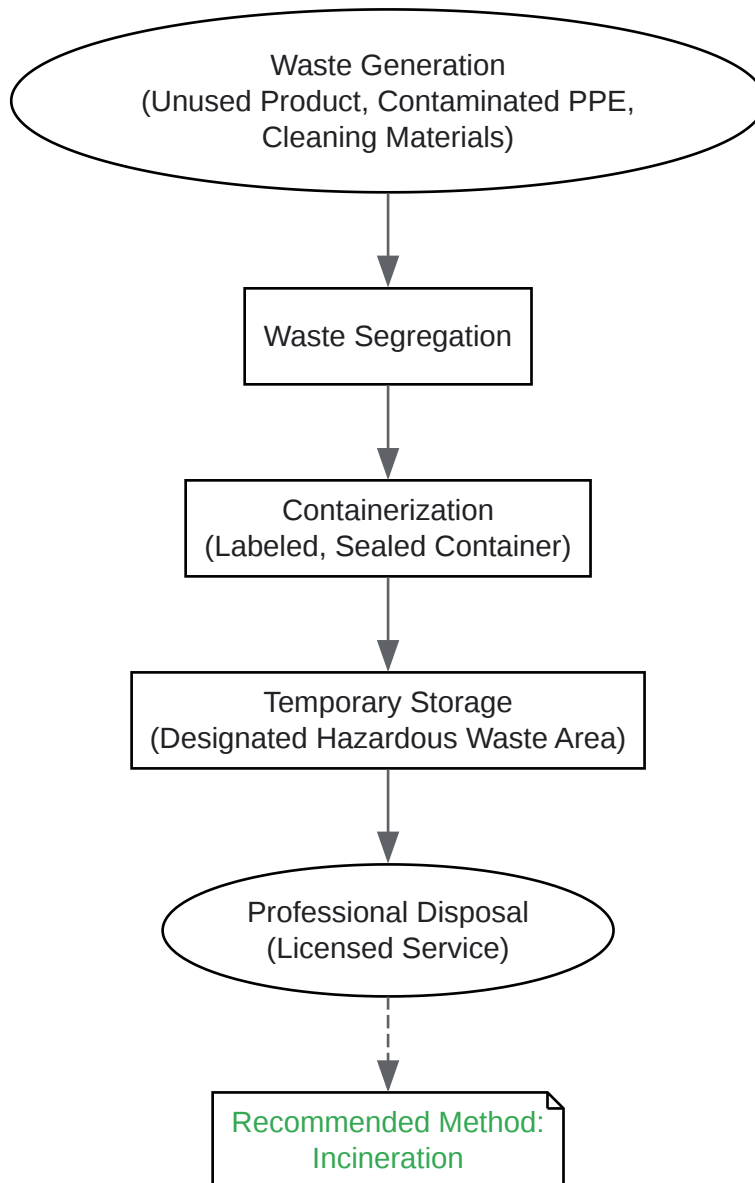
Proper storage and disposal are critical for safety and environmental protection.

Storage:

- Store in a cool, dry, and well-ventilated area.[5]
- Keep containers tightly closed when not in use.[5]
- Store in the original, clearly labeled container.[3][5]
- Keep away from incompatible materials such as strong bases, strong acids, oxidizing agents, and reducing agents.[5]

Disposal: All waste containing **4-Amino-3-nitrobenzaldehyde** must be treated as hazardous waste.[5]

Disposal Plan for 4-Amino-3-nitrobenzaldehyde



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Caption: Decision tree for chemical waste disposal.

Disposal Protocols:

- Waste Segregation: Collect all waste containing **4-Amino-3-nitrobenzaldehyde** in a designated and properly labeled hazardous waste container.[8]
- Containerization: Ensure waste containers are sealed and clearly labeled with the chemical name and appropriate hazard warnings.
- Professional Disposal: Do not allow the chemical to enter drains or the environment.[2][8] Arrange for pickup and disposal by a licensed hazardous waste disposal company.[8] Incineration in a chemical incinerator with an afterburner and scrubber is the recommended disposal method.[8]

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